

Commercial Suppliers and Technical Guide for Dolasetron-d5 in Research

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Compound of Interest

Compound Name: Dolasetron-d5

Cat. No.: B15137677

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This technical guide provides an in-depth overview of **Dolasetron-d5**, a stable isotope-labeled internal standard, for researchers, scientists, and drug development professionals. It covers commercial sourcing, key technical specifications, and detailed experimental protocols for its application in analytical assays.

Introduction to Dolasetron-d5

Dolasetron is a selective 5-HT₃ receptor antagonist used for the prevention and treatment of chemotherapy-induced nausea and vomiting.[1] **Dolasetron-d5** is a deuterated form of Dolasetron, where five hydrogen atoms have been replaced by deuterium. This isotopic labeling makes it an ideal internal standard for quantitative analysis of Dolasetron in biological matrices using mass spectrometry-based methods. The increased mass of **Dolasetron-d5** allows for its clear differentiation from the unlabeled analyte in a mass spectrometer, ensuring accurate and precise quantification.

Commercial Suppliers of Dolasetron-d5

Several chemical suppliers provide **Dolasetron-d5** for research purposes. The following table summarizes the key information for a prominent supplier.

Supplier	Product Name	Catalog Number	Molecular Formula	Molecular Weight
MedChemExpress	Dolasetron-d5	HY-B0750S1	C ₁₉ H ₁₅ D ₅ N ₂ O ₃	329.40

Technical Data for Dolasetron-d5

The quality and specifications of **Dolasetron-d5** are critical for its use as an internal standard. The following table summarizes typical technical data that researchers should expect from a commercial supplier, based on standard industry practices for isotopically labeled compounds.

Parameter	Specification
Purity (by HPLC)	≥98%
Isotopic Enrichment	≥99% Deuterium incorporation
Chemical Identity	Conforms to structure
Appearance	White to off-white solid
Solubility	Soluble in DMSO and Methanol
Storage	-20°C for long-term storage

Experimental Protocols

The primary application of **Dolasetron-d5** is as an internal standard in bioanalytical methods for the quantification of Dolasetron. Below is a detailed, representative protocol for the analysis of Dolasetron in human plasma using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Sample Preparation: Protein Precipitation

- Thaw human plasma samples and **Dolasetron-d5** internal standard (IS) working solution at room temperature.
- Vortex the plasma samples to ensure homogeneity.

- To a 1.5 mL microcentrifuge tube, add 100 μ L of the plasma sample.
- Add 10 μ L of the **Dolasetron-d5** IS working solution (e.g., 1 μ g/mL in methanol) to the plasma sample.
- Add 300 μ L of acetonitrile to precipitate the plasma proteins.
- Vortex the mixture for 1 minute.
- Centrifuge the tubes at 13,000 rpm for 10 minutes at 4°C.
- Transfer the supernatant to a clean tube for LC-MS/MS analysis.

LC-MS/MS Analysis

- Liquid Chromatography (LC) System: A standard HPLC or UPLC system.
- Mass Spectrometer (MS): A triple quadrupole mass spectrometer.
- Ionization Source: Electrospray Ionization (ESI) in positive mode.

LC Conditions:

Parameter	Condition
Column	C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 μ m)
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Gradient	5% B to 95% B over 5 minutes
Flow Rate	0.3 mL/min
Injection Volume	5 μ L
Column Temperature	40°C

MS/MS Conditions:

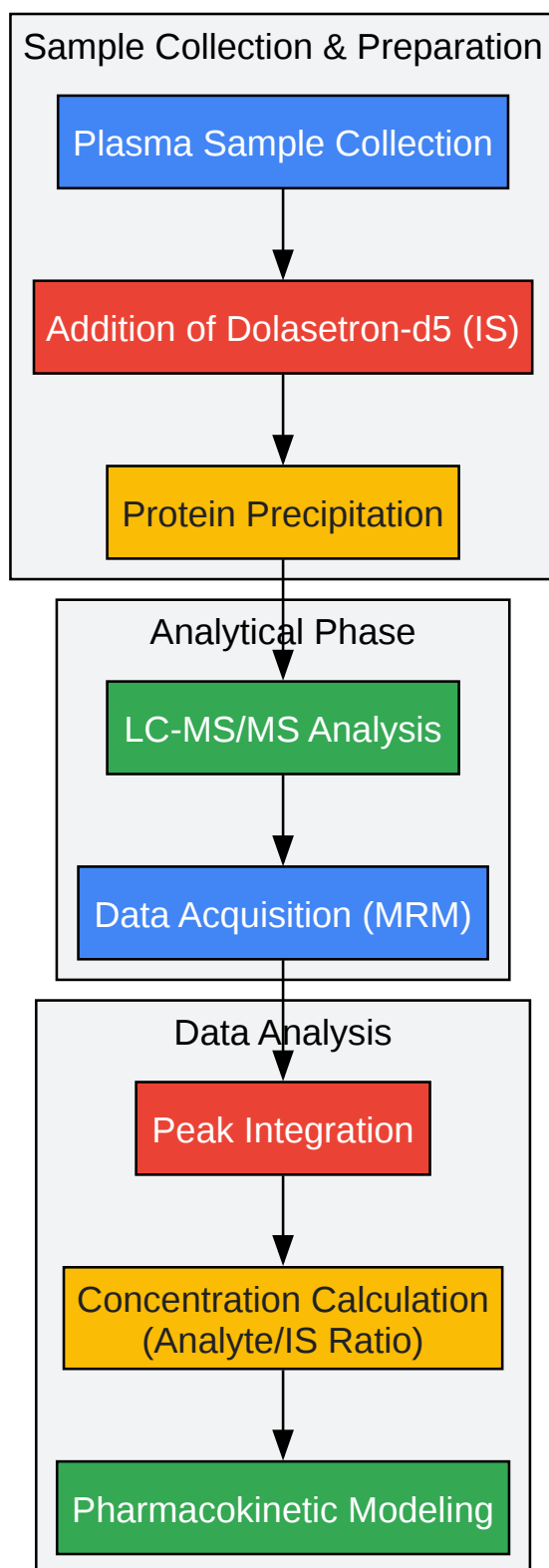
The following Multiple Reaction Monitoring (MRM) transitions should be optimized for the specific instrument used.

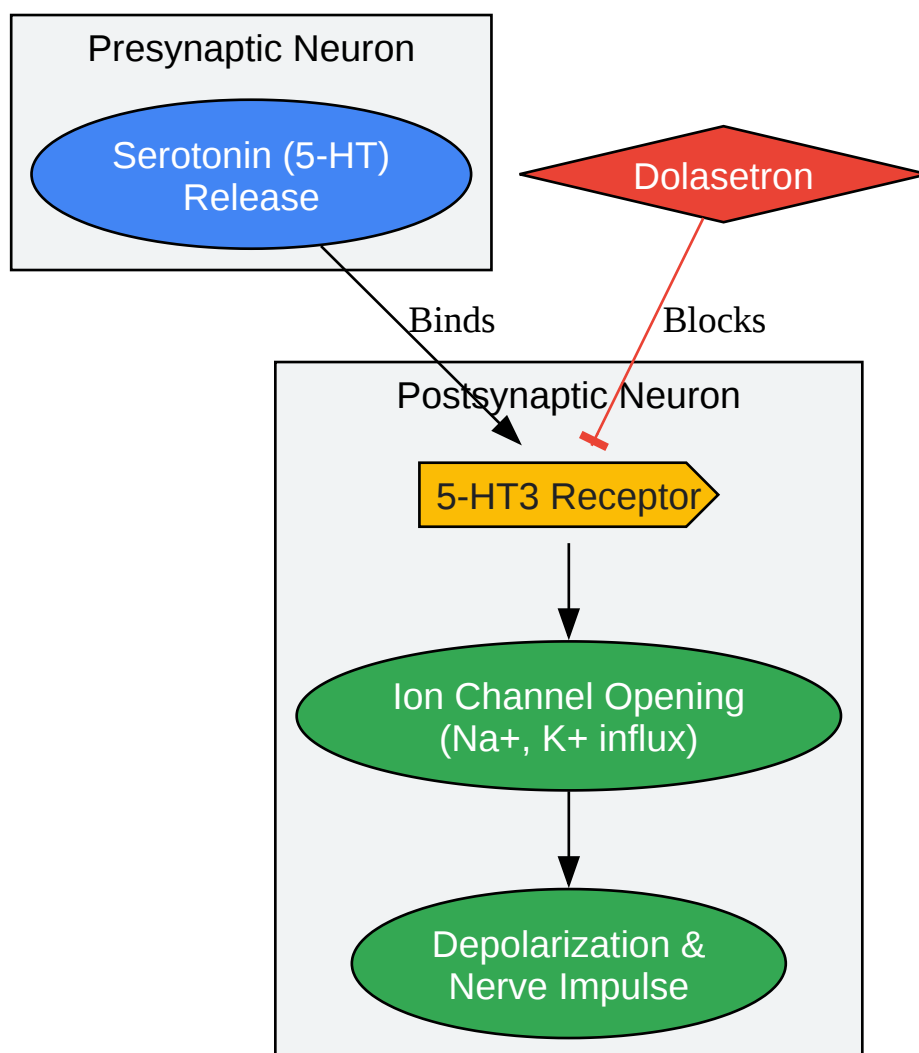
Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)
Dolasetron	325.2	168.1	25
Dolasetron-d5	330.2	173.1	25

Visualizations

Experimental Workflow

The following diagram illustrates the general workflow for a pharmacokinetic study involving the quantification of Dolasetron using **Dolasetron-d5** as an internal standard.





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References

- 1. medchemexpress.com [medchemexpress.com]
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